

Personal protective equipment for handling PRLX-93936

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Compound of Interest

Compound Name: PRLX-93936

Cat. No.: B1678235

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Essential Safety and Handling Guide for PRLX-93936

This guide provides immediate and essential safety protocols, operational procedures, and disposal plans for researchers, scientists, and drug development professionals handling **PRLX-93936**. The following information is synthesized from available safety data sheets to ensure the safe handling and disposal of this compound.

Personal Protective Equipment (PPE)

Proper personal protective equipment is critical to minimize exposure and ensure safety when working with **PRLX-93936**. The following table summarizes the recommended PPE.

Protection Type	Specification	Standard
Eye/Face Protection	Tightly fitting safety goggles with side-shields.	EN 166 (EU) or NIOSH (US)[1]
Hand Protection	Chemical impermeable gloves. Gloves must be inspected prior to use.	EU Directive 89/686/EEC and the standard EN 374[1]
Skin and Body Protection	Fire/flame resistant and impervious clothing.[1]	-
Respiratory Protection	A full-face respirator is recommended if exposure limits are exceeded or if irritation or other symptoms are experienced.[1]	-

Health and Safety Information

PRLX-93936 is a compound for research use only and has not been fully validated for medical applications.[2] While one safety data sheet classifies it as not a hazardous substance or mixture, another provides more comprehensive safety warnings.[1][2] Therefore, it is prudent to handle it with care, adhering to the following precautions.

First Aid Measures

In case of exposure, follow these first-aid measures and seek immediate medical attention.

Exposure Route	First-Aid Procedure
Inhalation	Move the victim to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Do not use mouth-to-mouth resuscitation if the chemical was ingested or inhaled.[1]
Skin Contact	Take off contaminated clothing immediately. Wash off with soap and plenty of water.[1]
Eye Contact	Rinse with pure water for at least 15 minutes.[1]
Ingestion	Rinse mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a doctor or Poison Control Center immediately.[1]

Handling and Storage Protocols

Proper handling and storage are essential to maintain the integrity of **PRLX-93936** and the safety of laboratory personnel.

Handling:

- Handle in a well-ventilated place.[1]
- Wear suitable protective clothing, including the PPE specified above.[1]
- Avoid contact with skin and eyes.[1]
- Avoid the formation of dust and aerosols.[1]
- Use non-sparking tools to prevent fire caused by electrostatic discharge.[1]

Storage:

- Store the container tightly closed in a dry, cool, and well-ventilated place.[1]

- Store apart from foodstuff containers or incompatible materials.[1] Incompatible materials include strong acids/alkalis and strong oxidizing/reducing agents.[2]

Spill and Disposal Procedures

In the event of a spill, and for routine disposal, follow these guidelines to mitigate environmental contamination and ensure safety.

Spill Response:

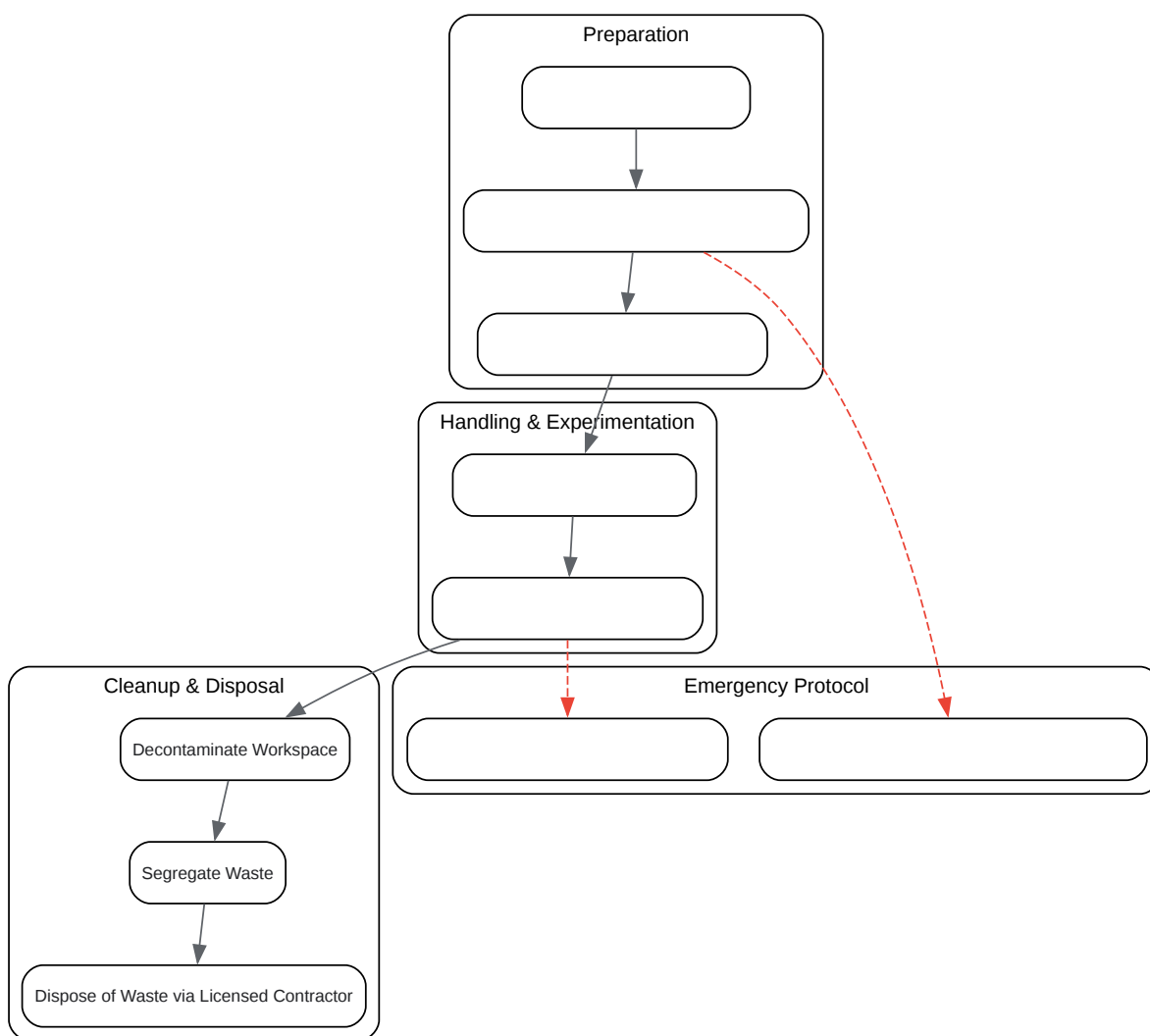
- Ensure adequate ventilation and remove all sources of ignition.[1]
- Evacuate personnel to safe areas and keep people away from and upwind of the spill/leak. [1]
- Use personal protective equipment, including chemical impermeable gloves and a respirator if necessary.[1]
- Prevent further leakage or spillage if it is safe to do so. Do not let the chemical enter drains. [1]
- For liquid spills, absorb with a finely-powdered liquid-binding material (e.g., diatomite, universal binders).[2] For solid spills, collect adhered or collected material promptly.[1]
- Use spark-proof tools and explosion-proof equipment during cleanup.[1]

Disposal Plan:

- The material can be disposed of by removal to a licensed chemical destruction plant or by controlled incineration with flue gas scrubbing.[1]
- Do not contaminate water, foodstuffs, feed, or seed by storage or disposal.[1]
- Do not discharge to sewer systems.[1]
- Keep the chemical in suitable and closed containers for disposal.[1]

Experimental Workflow Visualization

The following diagram outlines the standard workflow for handling **PRLX-93936** in a laboratory setting, from preparation to disposal.

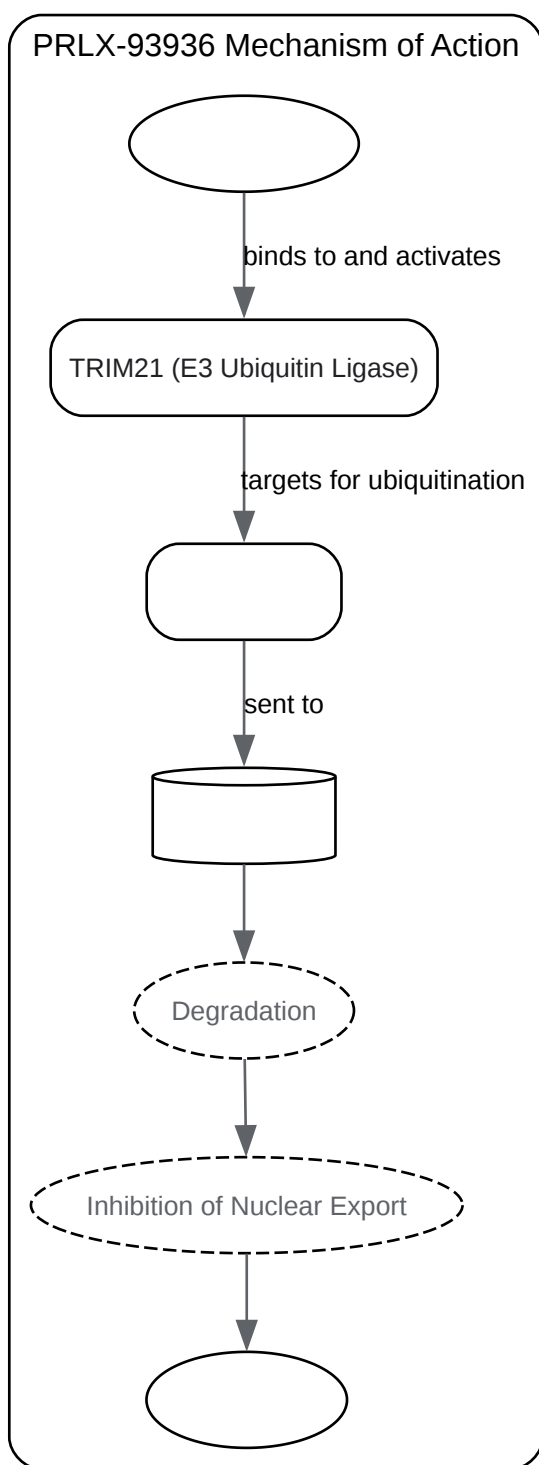


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Caption: Workflow for Safe Handling and Disposal of **PRLX-93936**.

Signaling Pathway Context

PRLX-93936 is an inhibitor of the hypoxia-inducible factor 1 (HIF-1) signaling pathway.^[3] It has also been identified as a molecular glue that induces the degradation of nucleoporins by targeting the E3 ubiquitin ligase TRIM21.^{[4][5]} This mechanism of action leads to the inhibition of nuclear export and ultimately cell death.^[4]



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Caption: **PRLX-93936** as a Molecular Glue Targeting TRIM21.

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